

Application Notes and Protocols for Condensation Reactions of 2-Hydroxy-5-phenylbenzaldehyde

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Compound of Interest

Compound Name: **2-Hydroxy-5-phenylbenzaldehyde**

Cat. No.: **B1337557**

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This document provides detailed experimental protocols for the condensation reactions of **2-Hydroxy-5-phenylbenzaldehyde**, a versatile building block in the synthesis of various heterocyclic compounds and other complex molecules. The protocols focus on two fundamental and widely applicable condensation reactions: the Claisen-Schmidt condensation for the synthesis of chalcones and the formation of Schiff bases. These products serve as important scaffolds in medicinal chemistry and materials science.

Introduction

2-Hydroxy-5-phenylbenzaldehyde possesses a reactive aldehyde group and a phenolic hydroxyl group, making it an excellent substrate for various condensation reactions. The Claisen-Schmidt condensation with ketones yields chalcones, which are α,β -unsaturated ketones known for their wide range of biological activities.^{[1][2]} The reaction of the aldehyde with primary amines leads to the formation of Schiff bases (imines), which are pivotal in the synthesis of numerous biologically active compounds and are used as ligands in coordination chemistry.^{[3][4][5]} The protocols provided herein are designed to be robust and adaptable for the synthesis of diverse derivatives for screening and development purposes.

Experimental Protocols

Claisen-Schmidt Condensation for Chalcone Synthesis

This protocol details the base-catalyzed condensation of **2-Hydroxy-5-phenylbenzaldehyde** with an acetophenone derivative to yield a chalcone. The Claisen-Schmidt condensation is a reliable method for forming carbon-carbon bonds.[\[6\]](#)

Protocol: Synthesis of (E)-1-(4-hydroxyphenyl)-3-(2-hydroxy-5-phenylphenyl)prop-2-en-1-one

Materials:

- **2-Hydroxy-5-phenylbenzaldehyde**
- 4-Hydroxyacetophenone
- Sodium hydroxide (NaOH)
- Ethanol (95%)
- Hydrochloric acid (HCl), dilute
- Deionized water
- Magnetic stirrer with heating plate
- Round-bottom flask
- Reflux condenser
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask, dissolve 10 mmol of **2-Hydroxy-5-phenylbenzaldehyde** and 10 mmol of 4-hydroxyacetophenone in 100 mL of 95% ethanol. Stir the mixture at room temperature until all solids have dissolved.

- **Addition of Base:** While stirring, slowly add 20 mL of a 40% aqueous solution of sodium hydroxide (NaOH) dropwise to the ethanolic solution.^[7] The addition should be done over a period of 15-20 minutes.
- **Reaction:** Continue stirring the reaction mixture at room temperature for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion of the reaction, pour the mixture into a beaker containing 200 mL of crushed ice and water.
- **Acidification:** Acidify the mixture by slowly adding dilute hydrochloric acid (HCl) until the pH is approximately 5-6. A precipitate will form.
- **Isolation:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crude product with several portions of cold deionized water to remove any inorganic impurities.
- **Purification:** The crude product can be purified by recrystallization from ethanol to obtain the pure chalcone.
- **Drying:** Dry the purified product in a vacuum oven at 50-60 °C.

Data Presentation: Representative Data for Claisen-Schmidt Condensations

Reactants	Catalyst/Solvent	Time (h)	Yield (%)	Reference
o-hydroxy acetophenone and benzaldehyde	NaOH / Isopropyl alcohol	4	~90%	[7]
4-hydroxy acetophenone and various benzaldehydes	KOH / Ethanol	2-6	70-85%	[1]
Acetone and benzaldehyde	NaOH / Ethanol	0.33	High	[8]

Experimental Workflow for Chalcone Synthesis



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Caption: Workflow for the synthesis of a chalcone derivative.

Schiff Base Formation

This protocol describes the synthesis of a Schiff base from **2-Hydroxy-5-phenylbenzaldehyde** and a primary amine. This condensation reaction is typically straightforward and often proceeds with high yields.[4][9]

Protocol: Synthesis of 2-(((4-methoxyphenyl)imino)methyl)-4-phenylphenol

Materials:

- **2-Hydroxy-5-phenylbenzaldehyde**
- p-Anisidine (4-methoxyaniline)
- Ethanol
- Glacial acetic acid (catalytic amount)
- Magnetic stirrer
- Round-bottom flask
- Reflux condenser
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

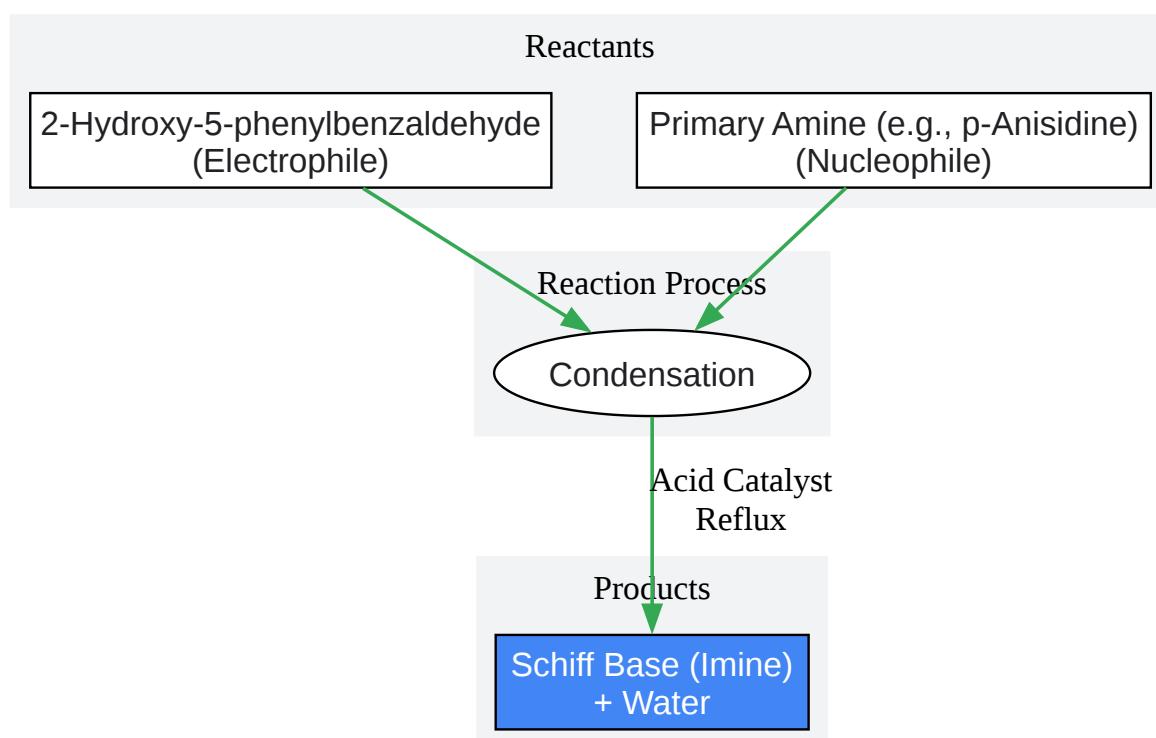
- Reaction Setup: In a 100 mL round-bottom flask, dissolve 10 mmol of **2-Hydroxy-5-phenylbenzaldehyde** in 40 mL of ethanol.
- Addition of Amine: To this solution, add 10 mmol of p-anisidine.
- Catalyst Addition: Add 2-3 drops of glacial acetic acid to the mixture to catalyze the reaction.
- Reaction: Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The formation of the product can be monitored by TLC.
- Isolation: After the reaction is complete, cool the mixture to room temperature. The Schiff base product will often precipitate from the solution.
- Filtration: Collect the solid product by vacuum filtration.
- Washing: Wash the product with a small amount of cold ethanol to remove any unreacted starting materials.

- Drying: Dry the purified Schiff base in a desiccator or a vacuum oven at a suitable temperature.

Data Presentation: Representative Data for Schiff Base Syntheses

Aldehyde/Ketone	Amine	Catalyst/Solvent	Time (h)	Yield (%)	Reference
Benzaldehyde	Aniline	Ethanol	3	Good	[4]
Salicylaldehyde	Various diamines	P2O5/SiO2 / Solvent-free	0.1-0.25	90-96%	[9]
2-Hydroxy-5-nitrobenzaldehyde	Substituted anilines	Not specified	-	-	[10]

Logical Relationship for Schiff Base Formation



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Caption: Logical diagram of Schiff base formation.

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References

- 1. media.neliti.com [media.neliti.com]
- 2. Sonochemical Synthesis of 2'-Hydroxy-Chalcone Derivatives with Potential Anti-Oomycete Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Exploring Schiff Bases Derived from 2-hydroxybenzaldehyde as Potential Anticancer Agents: Synthesis, Characterization, Molecular Docking and in-vitro Evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cpd.hmu.edu.krd [cpd.hmu.edu.krd]
- 5. Synthesis of Some New Anils: Part 1. Reaction of 2-Hydroxy-benzaldehyde and 2-Hydroxynaphthaldehyde with 2-Aminopyridene and 2-Aminopyrazine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Claisen–Schmidt condensation - Wikipedia [en.wikipedia.org]
- 7. ajrconline.org [ajrconline.org]
- 8. Claisen-Schmidt Condensation [cs.gordon.edu]
- 9. jocpr.com [jocpr.com]
- 10. researchgate.net [researchgate.net]
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